

Proper Disposal of Butylated Hydroxytoluene (BHT) in a Laboratory Setting

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Compound of Interest

Compound Name: BHT-B

Cat. No.: B1578009

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Butylated Hydroxytoluene (BHT), a common antioxidant in laboratory and industrial applications, requires careful management for its disposal to ensure the safety of personnel and to prevent environmental contamination. Adherence to proper disposal protocols is essential for research scientists and drug development professionals.

Immediate Safety and Handling for Disposal

Before initiating any disposal procedure, it is crucial to consult the Safety Data Sheet (SDS) for B-H-T. Personal Protective Equipment (PPE) is required when handling B-H-T waste. This includes safety goggles, lab coats, and appropriate gloves to prevent skin and eye irritation[1][2]. In case of a spill, avoid generating dust by moistening the material before carefully sweeping it into a designated, sealed container for disposal[3].

Step-by-Step Disposal Procedure

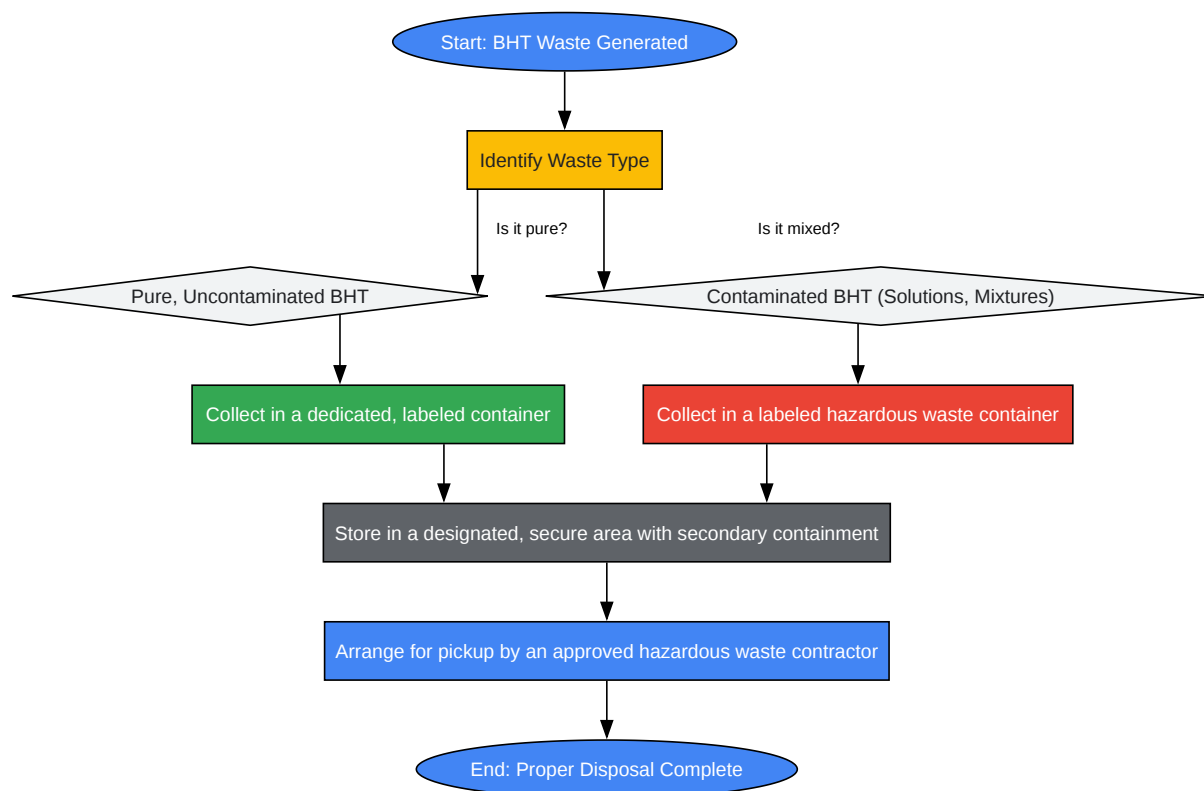
- Waste Identification and Segregation:
 - Pure, uncontaminated BHT waste should be collected separately from other chemical wastes.
 - Contaminated BHT, including solutions or mixtures, must be treated as hazardous waste.
 - Do not mix BHT waste with other waste streams to avoid unforeseen chemical reactions.
- Containerization:

- Use the original container whenever possible for storing BHT waste.
- If the original container is not available, use a clean, dry, and compatible container that can be tightly sealed.
- The container must be clearly labeled as "Hazardous Waste" and include the full chemical name "Butylated Hydroxytoluene"[4].
- Storage:
 - Store the sealed waste container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents[1].
 - Ensure the storage area has secondary containment to prevent environmental release in case of a leak[5].
- Disposal:
 - Never dispose of BHT down the drain or in regular trash[2][6]. BHT is very toxic to aquatic life with long-lasting effects[1][2][3][7].
 - Disposal must be conducted through an approved hazardous waste management service in accordance with all local, regional, and national regulations[1][3][7].
 - While uncontaminated BHT may be considered for landfilling in some jurisdictions, this must be confirmed with local authorities and is generally not the preferred method for laboratory waste[7].

Quantitative Data Summary

Property	Value	Reference
GHS Hazard Statement	H410: Very toxic to aquatic life with long lasting effects	[1][2][3]
Flash Point	118°C / 244°F (closed cup)	[2][8]
Auto-Ignition Temperature	470°C (878°F)	[8]

BHT Disposal Decision Pathway



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